

Sodium Dodecylbenzenesulfonate: A Comprehensive Safety Guide for Research Laboratories

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Compound of Interest

Compound Name: Sodium dodecylbenzenesulfonate

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of the material safety data for **sodium dodecylbenzenesulfonate** (SDBS), a widely used anionic surfactant in research and development settings. Adherence to these safety protocols is crucial for ensuring a safe laboratory environment.

Chemical Identification

Identifier	Value
Chemical Name	Sodium dodecylbenzenesulfonate
Synonyms	Dodecylbenzenesulfonic acid, sodium salt; SDBS
CAS Number	25155-30-0
Molecular Formula	C ₁₈ H ₂₉ NaO ₃ S
Molecular Weight	348.48 g/mol [1]

Hazard Identification and Classification

Sodium dodecylbenzenesulfonate is classified as a hazardous substance. The following table summarizes its GHS classification.

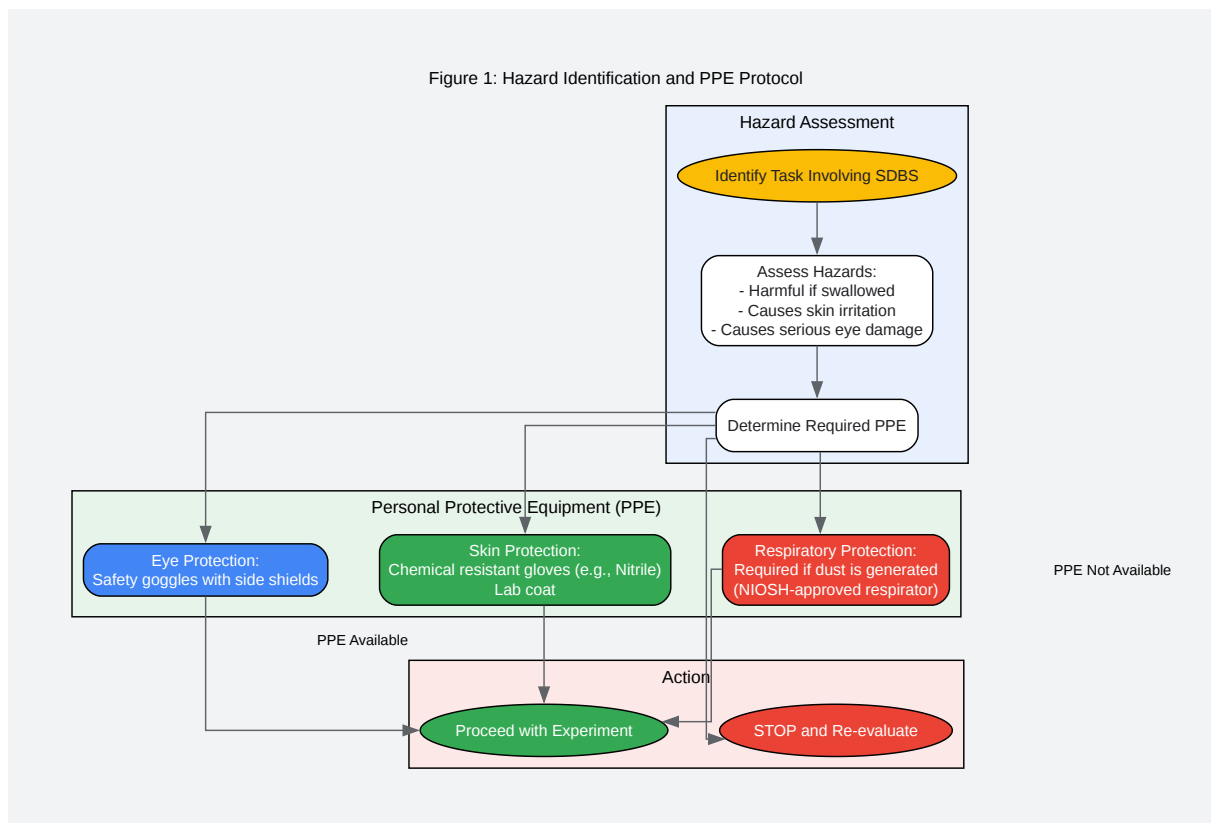
Hazard Class	Category	Hazard Statement
Acute toxicity, Oral	Category 4	H302: Harmful if swallowed[1] [2]
Skin corrosion/irritation	Category 2	H315: Causes skin irritation[1] [2]
Serious eye damage/eye irritation	Category 1	H318: Causes serious eye damage[2]

Signal Word: Danger[1][2]

Hazard Pictograms:

- GHS07: Exclamation Mark
- GHS05: Corrosion

Hazard Identification and Personal Protective Equipment (PPE) Protocol



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Caption: A workflow for assessing hazards and selecting appropriate PPE.

Toxicological Properties

The primary routes of exposure are ingestion, skin contact, and eye contact.

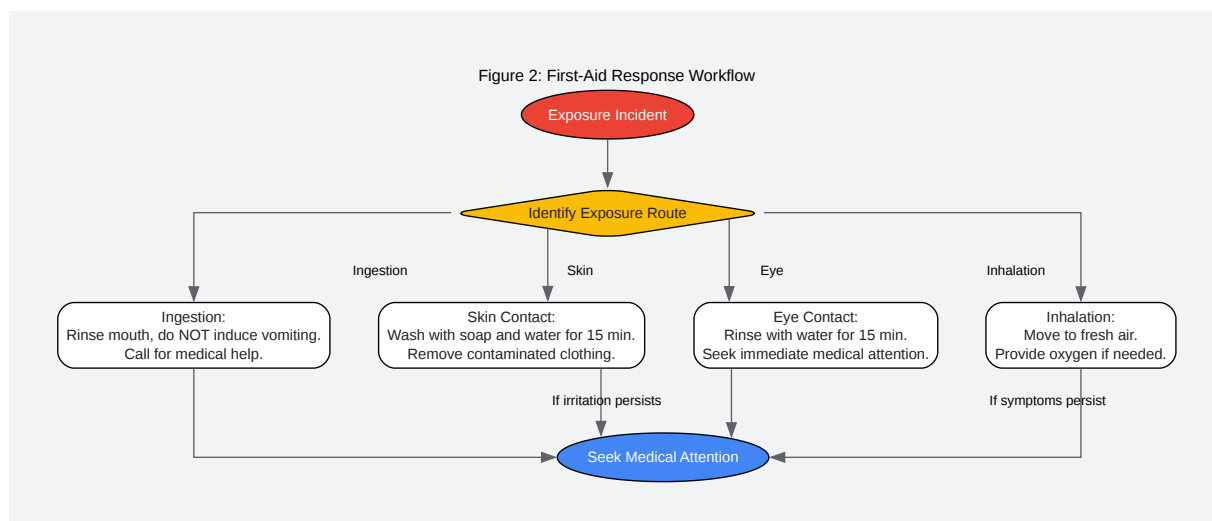
Toxicological Endpoint	Species	Value
Acute Toxicity: Oral (LD50)	Rat	438 - 650 mg/kg bw[3][4]
Acute Toxicity: Dermal (LD50)	Rat	> 2000 mg/kg bw[3]
Acute Toxicity: Inhalation (LC50)	Rat	310 mg/m ³ air[3]
Skin Irritation	Rabbit	Causes skin irritation
Eye Irritation	Rabbit	Causes serious eye damage

First-Aid Measures

Immediate medical attention is required in case of exposure.

Exposure Route	First-Aid Protocol
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Call a physician or poison control center immediately.
Skin Contact	Immediately wash off with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. If skin irritation persists, call a physician.[5]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[6] Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention from an ophthalmologist.[2]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[5]

First-Aid Response Workflow



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Caption: A decision-making workflow for first-aid response to exposure.

Handling and Storage

Handling:

- Wear appropriate personal protective equipment (PPE), including safety goggles with side shields, chemical-resistant gloves, and a lab coat.[2][5]
- Avoid dust formation.[2] Use in a well-ventilated area or with a local exhaust ventilation system.[5]

- Do not eat, drink, or smoke in areas where the chemical is handled.[6]
- Wash hands thoroughly after handling.[5]

Storage:

- Store in a cool, dry, and well-ventilated place.[5]
- Keep containers tightly closed.[5]
- Store away from incompatible materials such as strong oxidizing agents and acids.[3]

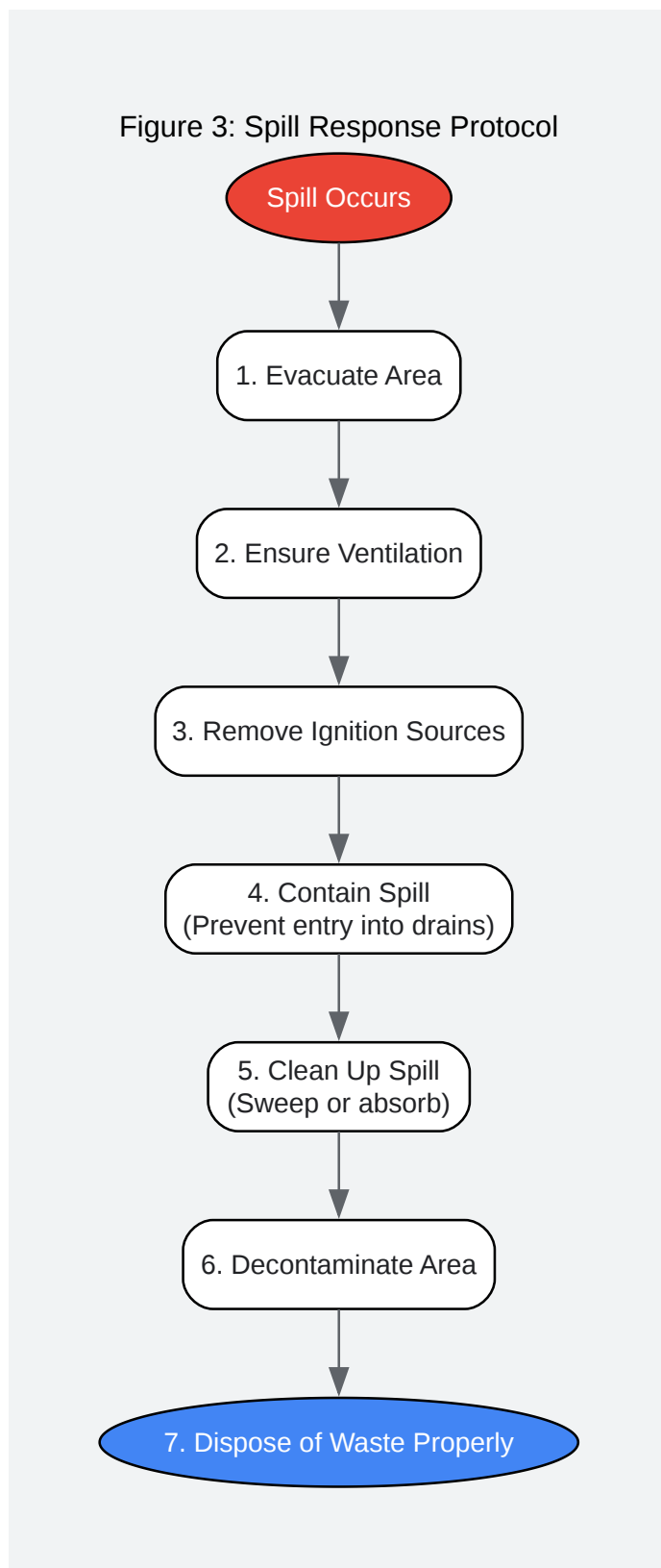
Accidental Release Measures

In the event of a spill, follow these procedures:

- Evacuate: Immediately evacuate personnel from the spill area.[6]
- Ventilate: Ensure adequate ventilation.
- Control Ignition Sources: Remove all sources of ignition.[6]
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains.[7]
- Cleanup:
 - For solid spills, sweep up and shovel into suitable containers for disposal.[1] Avoid creating dust.[7]
 - For liquid spills, absorb with an inert material (e.g., sand, earth) and place in a chemical waste container.
- Decontamination: Clean the spill area thoroughly with water.
- Disposal: Dispose of the waste material in accordance with local, state, and federal regulations.[2]

Spill Response Protocol

Figure 3: Spill Response Protocol



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Caption: A stepwise protocol for responding to a chemical spill.

Physical and Chemical Properties

Property	Value
Appearance	White to light yellow powder, flakes, or granules[8][9]
Odor	Odorless
Solubility	Soluble in water[8][9]
pH	7-9.5 (1% solution)

Stability and Reactivity

- **Reactivity:** This material is not reactive under normal ambient conditions.[2]
- **Chemical Stability:** The product is chemically stable under standard ambient conditions (room temperature).
- **Possibility of Hazardous Reactions:** No dangerous reactions are known.
- **Conditions to Avoid:** Avoid dust formation and exposure to moisture.
- **Incompatible Materials:** Strong oxidizing agents and acids.
- **Hazardous Decomposition Products:** Under fire conditions, may produce toxic fumes of sulfur oxides and carbon oxides.[2]

Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2][5]
- **Unsuitable Extinguishing Media:** Water jet.[2]
- **Specific Hazards Arising from the Chemical:** Combustible solid.[2][6] Poisonous gases, including sulfur oxides and sodium oxides, are produced in a fire.[6] Containers may explode in a fire.[6]

- Protective Equipment for Firefighters: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[2]

Disposal Considerations

Dispose of contents and containers in accordance with local, regional, national, and international regulations.[2] Waste material must be disposed of as hazardous waste.[2] Do not empty into drains.[2]

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